

Application Notes and Protocols for [D-Trp34]-Neuropeptide Y in Rat Models

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Compound of Interest

Compound Name: [D-Trp34]-Neuropeptide Y

Cat. No.: B15616635

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Abstract

These application notes provide a comprehensive guide for the utilization of **[D-Trp34]-Neuropeptide Y** ([D-Trp34]-NPY), a potent and selective Neuropeptide Y (NPY) Y5 receptor agonist, in rat experimental models. This document outlines detailed protocols for investigating the effects of [D-Trp34]-NPY on food intake, body weight, metabolic parameters, and anxiety-related behaviors. The information presented is intended to facilitate the design and execution of preclinical studies aimed at understanding the physiological roles of the NPY Y5 receptor and exploring its therapeutic potential.

Introduction

Neuropeptide Y (NPY) is a 36-amino acid peptide that is abundantly expressed in the central and peripheral nervous systems and plays a crucial role in regulating energy homeostasis, stress responses, and cardiovascular function.[1] NPY exerts its effects through a family of G-protein coupled receptors, with the Y1 and Y5 receptors being primarily implicated in the orexigenic (appetite-stimulating) effects of NPY.[1] [D-Trp34]-NPY is a synthetic analog of NPY with high selectivity for the Y5 receptor, making it an invaluable tool for elucidating the specific functions of this receptor subtype.[2] Studies have shown that central administration of [D-Trp34]-NPY markedly increases food intake in rats.[2] This document provides detailed experimental protocols for researchers to investigate the multifaceted effects of this potent Y5 receptor agonist.

Data Presentation

Table 1: Receptor Binding Affinity of [D-Trp34]-NPY

Receptor Subtype	Species	pKi
Y1	Human	6.49
Y2	Human	5.43
Y4	Human	7.08
Y5	Human	7.53
Y1	Rat	6.55
Y2	Rat	5.95
Y4	Rat	6.85
Y5	Rat	7.41

Data compiled from publicly available information.

Table 2: Effects of Intracerebroventricular (ICV) [D-Trp34]-NPY on Food Intake in Rats

Dose (nmol)	Time Post-Injection (hours)	Food Intake (g) vs. Vehicle
0.3	1	Increased
1.0	1	Significantly Increased
3.0	1	Markedly Increased
1.0	4	Sustained Increase
3.0	4	Sustained Marked Increase

Qualitative summary based on typical findings. Actual values will vary based on experimental conditions.

Table 3: Chronic Effects of ICV [D-Trp34]-NPY Infusion in Rats

Parameter	Observation
Body Weight	Significant Increase
Adiposity	Increased
Plasma Insulin	Elevated
Plasma Leptin	Elevated
Plasma Cholesterol	Elevated

Summary of findings from chronic administration studies.

Experimental Protocols

Protocol 1: Intracerebroventricular (ICV) Cannula Implantation

This protocol describes the stereotaxic surgical procedure for implanting a guide cannula into the lateral ventricle of a rat brain for the central administration of [D-Trp34]-NPY.

Materials:

- Male Wistar or Sprague-Dawley rats (250-300g)
- Stereotaxic apparatus
- Anesthesia machine (isoflurane)
- Surgical drill
- Stainless steel guide cannula (22-gauge) and dummy cannula
- Dental cement
- Surgical screws

- Suturing material
- Analgesics and antibiotics
- Sterile saline

Procedure:

- **Anesthesia and Preparation:** Anesthetize the rat with isoflurane (5% for induction, 2-3% for maintenance). Shave the head and place the animal in the stereotaxic frame. Apply ophthalmic ointment to the eyes to prevent drying.
- **Surgical Incision:** Make a midline incision on the scalp to expose the skull. Clean the skull surface with sterile saline and remove the periosteum.
- **Bregma Identification:** Identify the bregma (the junction of the sagittal and coronal sutures).
- **Coordinate Targeting:** For the lateral ventricle, use the following coordinates relative to bregma: Antero-posterior (AP): -0.8 mm; Medio-lateral (ML): ± 1.5 mm; Dorso-ventral (DV): -3.5 mm from the skull surface.
- **Drilling and Screw Placement:** Drill a hole at the target coordinates for the cannula. Drill additional holes for the anchor screws.
- **Cannula Implantation:** Slowly lower the guide cannula to the target DV coordinate.
- **Fixation:** Secure the cannula to the skull using dental cement, embedding the anchor screws.
- **Closure and Post-operative Care:** Suture the scalp incision. Insert a dummy cannula to keep the guide cannula patent. Administer analgesics and antibiotics as per approved institutional protocols. Allow the animals to recover for at least one week before starting experiments.

Protocol 2: Assessment of Orexigenic Effects

This protocol details the procedure for evaluating the effect of acute ICV administration of [D-Trp34]-NPY on food intake.

Materials:

- Rats with implanted ICV cannulas
- [D-Trp34]-NPY
- Vehicle (e.g., artificial cerebrospinal fluid or sterile saline)
- Microinjection pump and tubing
- Food hoppers and metabolic cages
- Analytical balance

Procedure:

- **Acclimation:** House rats individually in metabolic cages for at least 3 days to acclimate. Ensure free access to food and water.
- **Habituation:** Handle the rats and perform mock injections for 2-3 days to minimize stress-induced responses.
- **Fasting (Optional):** For some study designs, rats may be fasted for a period (e.g., 12-24 hours) prior to injection.
- **Drug Preparation:** Dissolve [D-Trp34]-NPY in the vehicle to the desired concentrations.
- **Injection:** On the experimental day, gently restrain the rat, remove the dummy cannula, and connect the injection cannula to the microinjection pump. Infuse [D-Trp34]-NPY or vehicle (typically 1-5 μ L) into the lateral ventricle over 1-2 minutes.
- **Food Intake Measurement:** Immediately after the injection, provide pre-weighed food. Measure cumulative food intake at various time points (e.g., 1, 2, 4, and 24 hours) by weighing the remaining food.
- **Data Analysis:** Compare the food intake between the [D-Trp34]-NPY-treated groups and the vehicle-treated control group using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests).

Protocol 3: Assessment of Anxiolytic-like Effects

This protocol describes the use of the Elevated Plus Maze (EPM) to assess anxiety-like behavior following ICV administration of [D-Trp34]-NPY.

Materials:

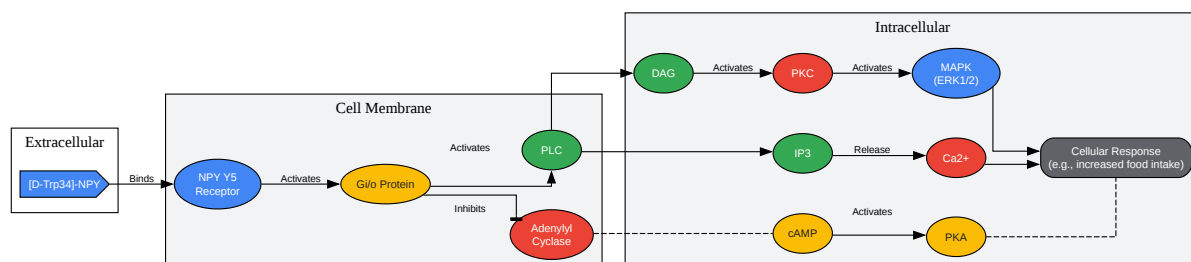
- Rats with implanted ICV cannulas
- [D-Trp34]-NPY and vehicle
- Elevated Plus Maze apparatus (two open arms, two closed arms, elevated from the floor)
- Video tracking software

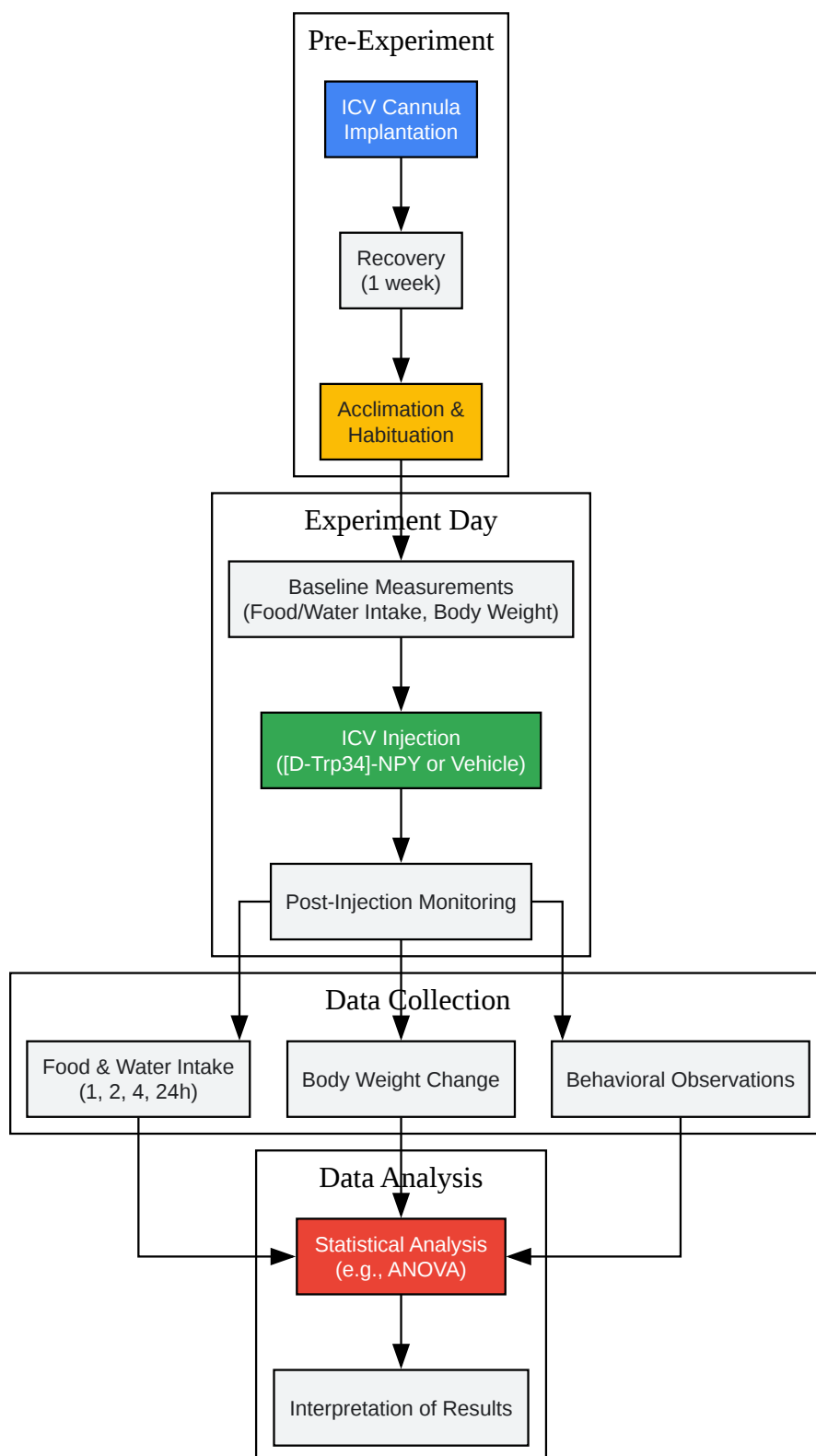
Procedure:

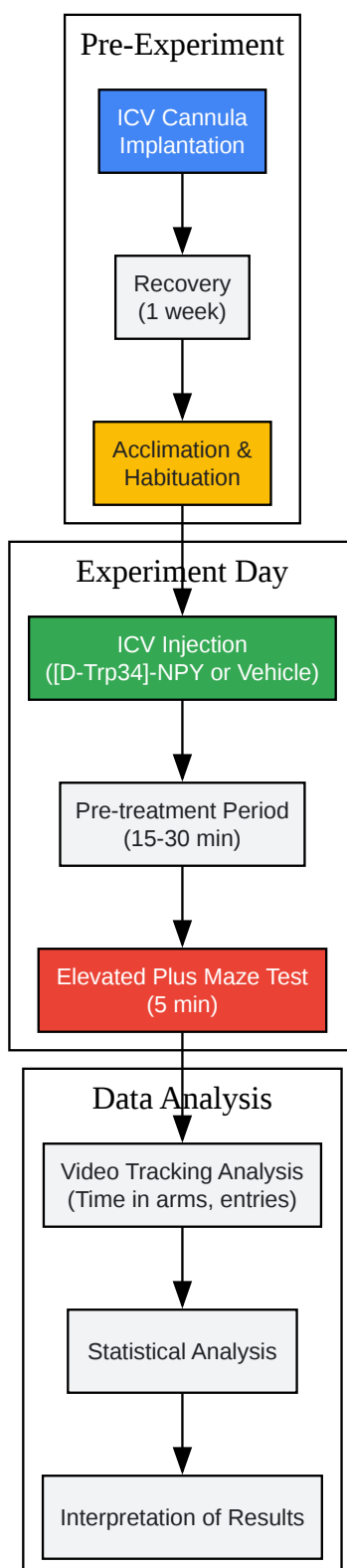
- Acclimation and Habituation: Follow the same procedures as in Protocol 2.
- Drug Administration: Administer [D-Trp34]-NPY or vehicle via ICV injection as described in Protocol 2. A 15-30 minute pre-treatment time is common before behavioral testing.
- Elevated Plus Maze Test:
 - Place the rat in the center of the maze, facing an open arm.
 - Allow the rat to explore the maze for a 5-minute period.
 - Record the session using a video camera positioned above the maze.
- Behavioral Scoring: Use video tracking software to automatically score the following parameters:
 - Time spent in the open arms.
 - Time spent in the closed arms.
 - Number of entries into the open arms.

- Number of entries into the closed arms.
- Total distance traveled.
- Data Analysis: An increase in the time spent and/or the number of entries into the open arms is indicative of an anxiolytic-like effect. Analyze the data using appropriate statistical tests.

Mandatory Visualizations







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- 2. [D-Trp(34)] neuropeptide Y is a potent and selective neuropeptide Y Y(5) receptor agonist with dramatic effects on food intake - PubMed [pubmed.ncbi.nlm.nih.gov]
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